

An In-Depth Technical Guide to **tert-Butyl 6-chloronicotinate**

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Compound of Interest

Compound Name: *tert-Butyl 6-chloronicotinate*

Cat. No.: *B169621*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **tert-Butyl 6-chloronicotinate**, a key intermediate in the development of various pharmaceutical compounds.

Core Molecular Data

tert-Butyl 6-chloronicotinate is a derivative of nicotinic acid, featuring a chlorine atom at the 6-position of the pyridine ring and a tert-butyl ester at the 3-position. This substitution pattern makes it a valuable building block in medicinal chemistry.

Molecular Structure and Properties

The fundamental properties of **tert-Butyl 6-chloronicotinate** are summarized in the table below, providing a quick reference for researchers.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ ClNO ₂
Molecular Weight	213.66 g/mol
CAS Number	115309-57-4
Appearance	Solid
Melting Point	53-54 °C[1]
Boiling Point	270.7 ± 20.0 °C at 760 mmHg[1]
SMILES	CC(C)(C)OC(=O)c1ccc(Cl)nc1
InChI Key	OFRLMTIBUAXBGV-UHFFFAOYSA-N[1]

Synthesis of **tert-Butyl 6-chloronicotinate**

The synthesis of **tert-Butyl 6-chloronicotinate** is a critical process for its application in further drug development. A common and effective method involves the esterification of 6-chloronicotinic acid.

Experimental Protocol: Esterification of 6-Chloronicotinic Acid

This protocol details a representative method for the synthesis of **tert-Butyl 6-chloronicotinate**.

Materials:

- 6-Chloronicotinic acid
- Di-tert-butyl dicarbonate (Boc₂O)
- 4-Dimethylaminopyridine (DMAP)
- Tert-butanol
- Anhydrous dichloromethane (DCM)

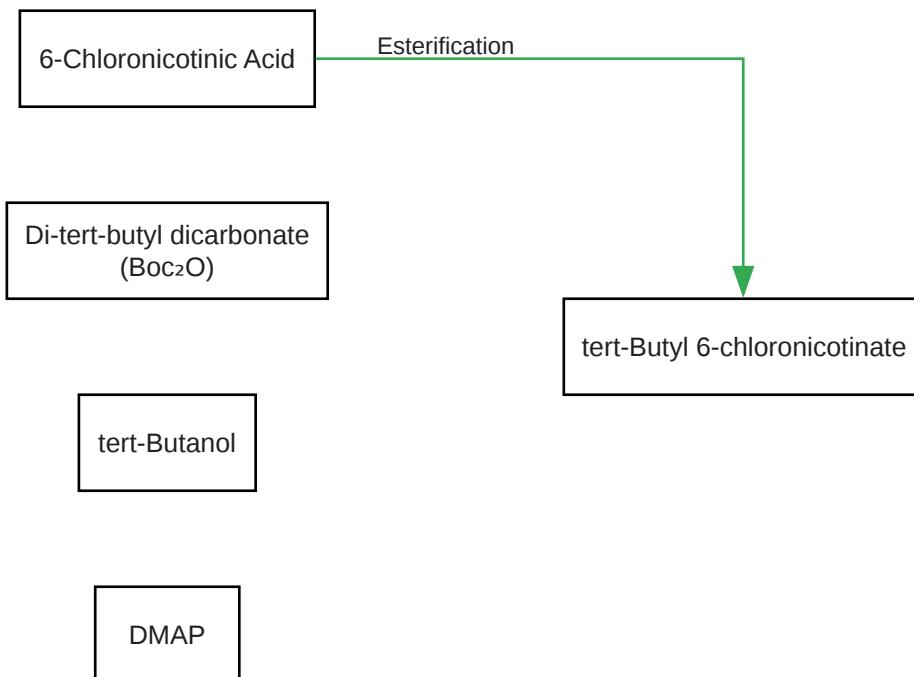
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., ethyl acetate, hexanes)

Procedure:

- Reaction Setup: To a solution of 6-chloronicotinic acid (1 equivalent) in anhydrous dichloromethane, add 4-dimethylaminopyridine (0.1 equivalents) and tert-butanol (1.5 equivalents).
- Addition of Boc Anhydride: Slowly add a solution of di-tert-butyl dicarbonate (1.2 equivalents) in anhydrous dichloromethane to the reaction mixture at room temperature with stirring.
- Reaction Monitoring: The reaction progress is monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Work-up: Upon completion, the reaction mixture is diluted with dichloromethane and washed sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Drying and Concentration: The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- Purification: The crude **tert-Butyl 6-chloronicotinate** is purified by silica gel column chromatography using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure product.

Synthetic Pathway Visualization

The following diagram illustrates the key transformation in the synthesis of **tert-Butyl 6-chloronicotinate** from 6-chloronicotinic acid.



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References

- 1. tert-Butyl 6-chloronicotinate | 115309-57-4 [sigmaaldrich.com]
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